

# D-Erythrose-1-13C: A Technical Guide for Researchers

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This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and metabolic significance of **D-Erythrose-1-13C**. This isotopically labeled monosaccharide serves as a critical tracer in metabolic research, enabling the elucidation of complex biochemical pathways. This document outlines its core properties, experimental protocols for its use, and its role in key metabolic processes.

## **Core Chemical and Physical Properties**

**D-Erythrose-1-13C** is a derivative of the four-carbon aldose sugar, D-Erythrose, where the carbon atom at the C1 position is the stable isotope <sup>13</sup>C. This isotopic labeling allows for its detection and tracking in various biological systems using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## **Quantitative Data Summary**

The following table summarizes the key quantitative properties of **D-Erythrose-1-13C** and its unlabeled counterpart, D-Erythrose. Data for the labeled compound is often limited; therefore, properties of the unlabeled compound are provided for reference.



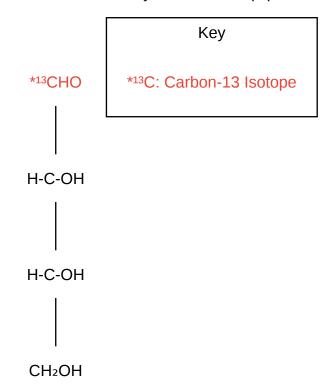
Property	D-Erythrose-1-13C	D-Erythrose	Source(s)
Molecular Formula	C <sub>3</sub> <sup>13</sup> CH <sub>8</sub> O <sub>4</sub>	C4H8O4	[1][2][3][4]
Molecular Weight	121.10 g/mol	120.10 g/mol	[1][2][3][5]
Exact Mass	121.04561357 Da	120.04225873 Da	[1][3]
CAS Number	70849-19-3	583-50-6	[1][3]
IUPAC Name	(2R,3R)-2,3,4- trihydroxy[1- <sup>13</sup> C]butanal	(2R,3R)-2,3,4- trihydroxybutanal	[1][3]
Appearance	Typically supplied as a syrup or in aqueous solution	Light yellow syrup, colorless crystalline solid	[4][5][6][7][8]
Solubility	Soluble in water	Highly soluble in water (50 mg/ml)	[6][7][9]
Melting Point	Not available	<25°C (as syrup)	[8]
Boiling Point	Not available	Not available	[10]
Optical Rotation [α]D <sup>20</sup>	Not available	+1° to -14.5° (in water)	[5]
Purity (Isotopic)	Typically >98 atom %	N/A	[2]

## **Molecular Structure**

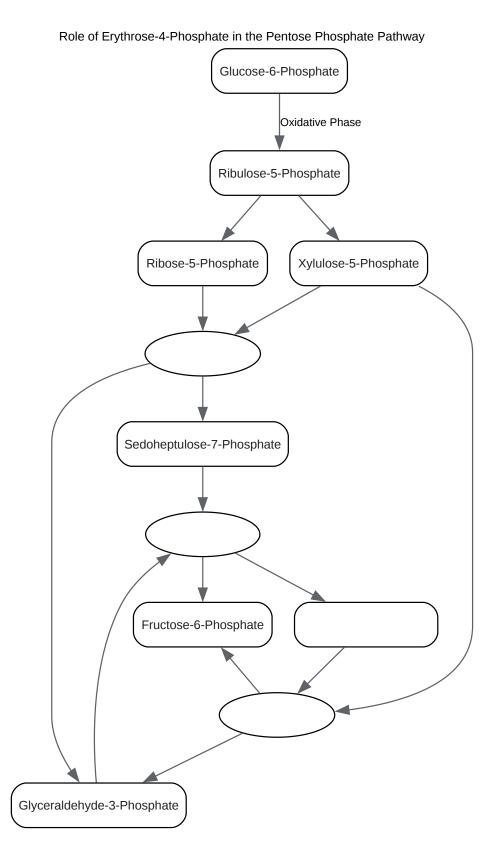
D-Erythrose is a chiral molecule with two stereocenters. In solution, it exists in equilibrium between its open-chain aldehyde form and cyclic furanose forms ( $\alpha$  and  $\beta$ ). The  $^{13}$ C label in **D-Erythrose-1-13C** is located at the anomeric carbon in the cyclic forms.



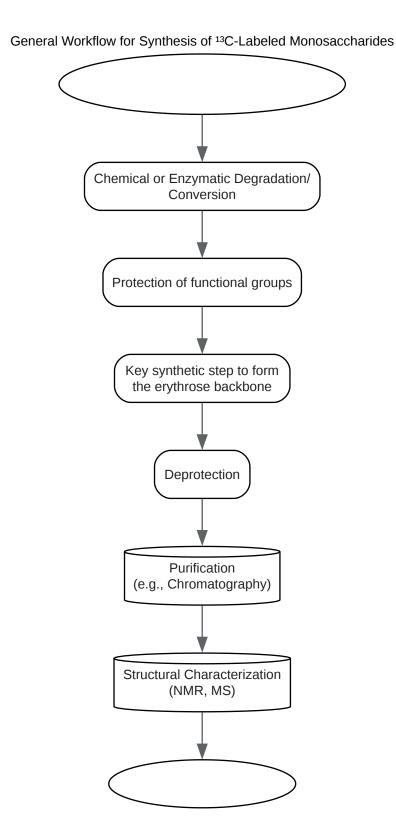
Molecular Structure of D-Erythrose-1-13C (Open-Chain Form)



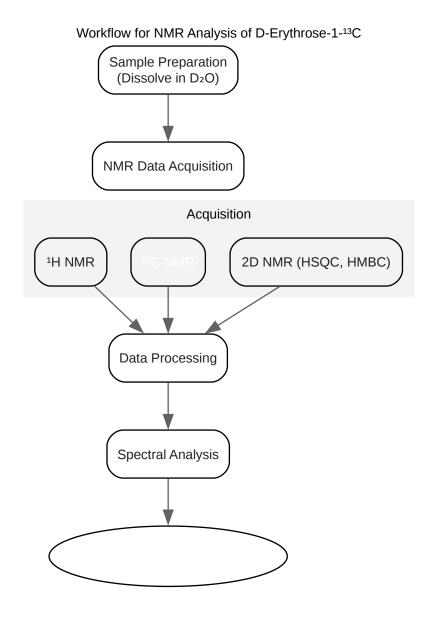












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